

Proper Disposal of Butyl Salicylate: A Guide for Laboratory Professionals

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Compound of Interest		
Compound Name:	Butyl salicylate	
Cat. No.:	B3022147	Get Quote

The safe and compliant disposal of **butyl salicylate** is a critical aspect of laboratory operations, ensuring the protection of personnel and the environment. Adherence to established protocols is not only a matter of best practice but also a legal requirement. This guide provides essential, step-by-step information for the proper disposal of **butyl salicylate** in a laboratory setting.

Immediate Safety and Handling Precautions

Before beginning any disposal procedure, it is imperative to wear appropriate personal protective equipment (PPE). This includes safety glasses with side shields or chemical goggles, a face shield, and chemical-resistant gloves.[1][2][3] All handling of **butyl salicylate** should occur in a well-ventilated area, ideally within a chemical fume hood, to prevent the inhalation of vapors.[2][4] In the case of a spill, the area should be evacuated, and all sources of ignition must be removed.[2][5]

Step-by-Step Disposal Protocol

The disposal of **butyl salicylate** must be conducted in strict accordance with all federal, state, and local regulations.[2][6][7] The responsibility for the proper characterization and disposal of this chemical waste lies with the waste generator.[6]

- Waste Collection and Storage:
 - Collect butyl salicylate waste in a suitable, clearly labeled, and sealable container.[1][5]
 [8]

Safety Operating Guide





- Ensure the container is made of a compatible material and is kept tightly closed to prevent leaks or spills.[5][9]
- Store the waste container in a designated, dry, cool, and well-ventilated area, away from incompatible materials such as strong oxidizing agents, strong acids, or strong bases.[5]
 [6]
- Disposal of Liquid Butyl Salicylate:
 - Do not discharge butyl salicylate into sewer systems or open water. [5][6]
 - Surplus and non-recyclable solutions should be offered to a licensed disposal company.[1]
 Contact a licensed professional waste disposal service to manage the disposal of this material.[1][2]
 - The primary recommended disposal method is controlled incineration with flue gas scrubbing.[5]
- Handling Spills:
 - For small spills, absorb the liquid with an inert, non-combustible material like sand, earth,
 or vermiculite.[1][8][10]
 - Using non-sparking tools, collect the absorbed material and place it into a suitable, labeled container for disposal.[5][10]
 - After the material has been collected, ventilate the area and wash the spill site.
- Disposal of Contaminated Packaging:
 - Containers that held butyl salicylate can be triple-rinsed (or the equivalent) and then offered for recycling or reconditioning.[5]
 - Alternatively, the packaging can be punctured to render it unusable for other purposes and then disposed of in a sanitary landfill.
 - For combustible packaging materials, controlled incineration with flue gas scrubbing is a possible disposal method.[5]



Butyl Salicylate Properties and Hazards

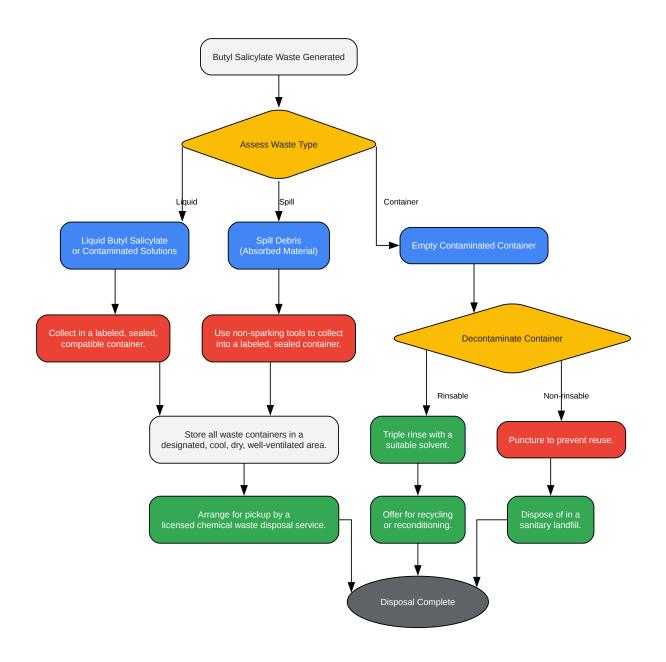
For quick reference, the following table summarizes key quantitative data and hazard information for **butyl salicylate**.

Property / Hazard	Data / Statement	
Acute Oral Toxicity	Harmful if swallowed.[1][2][7]	
Skin Contact	Causes skin irritation.[2][7] Harmful in contact with skin.[2]	
Eye Contact	Causes serious eye irritation.[2][7]	
Inhalation Harmful if inhaled.[2] May cause responsition.[2][3]		
Flash Point At or above 93.3 °C (200 °F).[5]		
Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1][5]	

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **butyl salicylate**.





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Caption: Workflow for the safe disposal of butyl salicylate waste.



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References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. pfaltzandbauer.com [pfaltzandbauer.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. tcichemicals.com [tcichemicals.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. tcichemicals.com [tcichemicals.com]
- 8. hpc-standards.com [hpc-standards.com]
- 9. vumc.org [vumc.org]
- 10. benchchem.com [benchchem.com]
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